

# Application Note: Quantification of Endothall in Water by Gas Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: *Aquathol*

Cat. No.: *B10799226*

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## Abstract

This application note details a robust and sensitive method for the quantification of endothall, a widely used herbicide, in drinking and environmental water samples. The protocol is based on the principles of United States Environmental Protection Agency (US EPA) Method 548.1, which employs solid-phase extraction (SPE) to concentrate the analyte, followed by derivatization and analysis using gas chromatography-mass spectrometry (GC-MS).<sup>[1][2][3]</sup> This method provides high selectivity and sensitivity, meeting the regulatory requirements for monitoring endothall in water.

## Introduction

Endothall is a selective contact herbicide used for the control of aquatic and terrestrial weeds. <sup>[2]</sup> Due to its potential health risks, including liver and kidney damage with prolonged exposure, regulatory bodies such as the U.S. EPA have established maximum contaminant levels (MCLs) for endothall in drinking water.<sup>[1][2]</sup> Consequently, the development of reliable and sensitive analytical methods for its quantification is of paramount importance for ensuring public health and environmental safety.<sup>[2]</sup>

Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds. For polar analytes like endothall, a derivatization step is necessary to increase volatility and

improve chromatographic performance. This application note describes a method involving the conversion of endothall to its dimethyl ester derivative prior to GC-MS analysis.[\[2\]](#)[\[4\]](#)

## Principle

A water sample is passed through a solid-phase extraction (SPE) cartridge containing a tertiary amine anion exchanger to retain endothall. The analyte is then eluted with acidic methanol. The acidic methanol acts as a derivatizing agent, converting endothall to its more volatile dimethyl ester in the presence of heat. The endothall dimethyl ester is subsequently partitioned into an organic solvent, concentrated, and analyzed by GC-MS.[\[2\]](#)[\[4\]](#)[\[5\]](#) Quantification is typically performed using an internal standard to ensure accuracy and precision.

## Materials and Reagents

- Apparatus
  - Gas Chromatograph with a Mass Spectrometric Detector (GC-MS)
  - Solid-Phase Extraction (SPE) vacuum manifold and cartridges (tertiary amine anion exchanger)
  - Concentrator/Evaporator (e.g., nitrogen evaporator)
  - Heating block or water bath
  - Autosampler vials, inserts, and caps
  - Volumetric flasks, pipettes, and syringes
  - Glassware (beakers, graduated cylinders, etc.)
- Reagents
  - Endothall analytical standard
  - Internal standard solution (e.g., Acenaphthene-d10)[\[6\]](#)
  - Methanol (HPLC grade)

- Methylene chloride (pesticide residue grade)
- Sulfuric acid (concentrated, ACS grade)
- Sodium sulfate (anhydrous, granular)
- Reagent water (Type I)
- Helium (carrier gas, ultra-high purity)

## Experimental Protocol

### Sample Preparation and Solid-Phase Extraction (SPE)

- Sample Collection and Preservation: Collect water samples in clean glass containers. If residual chlorine is present, dechlorinate the sample by adding approximately 80 mg of sodium thiosulfate per liter. Acidify the sample to a pH of 1.5-2 with hydrochloric acid. Store samples at 4°C and protect from light. The maximum holding time before extraction is 7 days.[5]
- SPE Cartridge Conditioning: Condition a tertiary amine anion exchange SPE cartridge by passing methanol followed by reagent water through it.
- Sample Loading: Pass a 100 mL water sample through the conditioned SPE cartridge at a controlled flow rate.[2][4][5]
- Cartridge Washing: Wash the cartridge with reagent water to remove any interfering substances.
- Elution: Elute the trapped endothall from the cartridge with acidic methanol (e.g., 10% sulfuric acid in methanol).[2]

### Derivatization (Methylation)

- To the acidic methanol eluate, add a small volume of methylene chloride as a co-solvent.[4][5]
- Heat the vial at 50-60°C for 30-40 minutes to facilitate the conversion of endothall to its dimethyl ester.[4]

- After cooling, add salted reagent water and partition the endothall dimethyl ester into methylene chloride.[4][5]
- Collect the methylene chloride layer, which now contains the derivatized analyte.

## Extract Concentration

- Dry the methylene chloride extract by passing it through a small column of anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen.[1]
- Add the internal standard to the concentrated extract.
- Transfer the final extract to an autosampler vial for GC-MS analysis.

## GC-MS Analysis

- GC System: Agilent 7890B or equivalent
- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness, or equivalent[7]
- Injection Volume: 1  $\mu$ L
- Injector Temperature: 250°C
- Carrier Gas: Helium at a constant flow rate of 1 mL/min
- Oven Temperature Program:
  - Initial temperature: 40°C, hold for 1 minute
  - Ramp: 8°C/min to 300°C
  - Hold at 300°C for 5 minutes
- MS System: Agilent 5977A or equivalent
- Ionization Mode: Electron Ionization (EI) at 70 eV

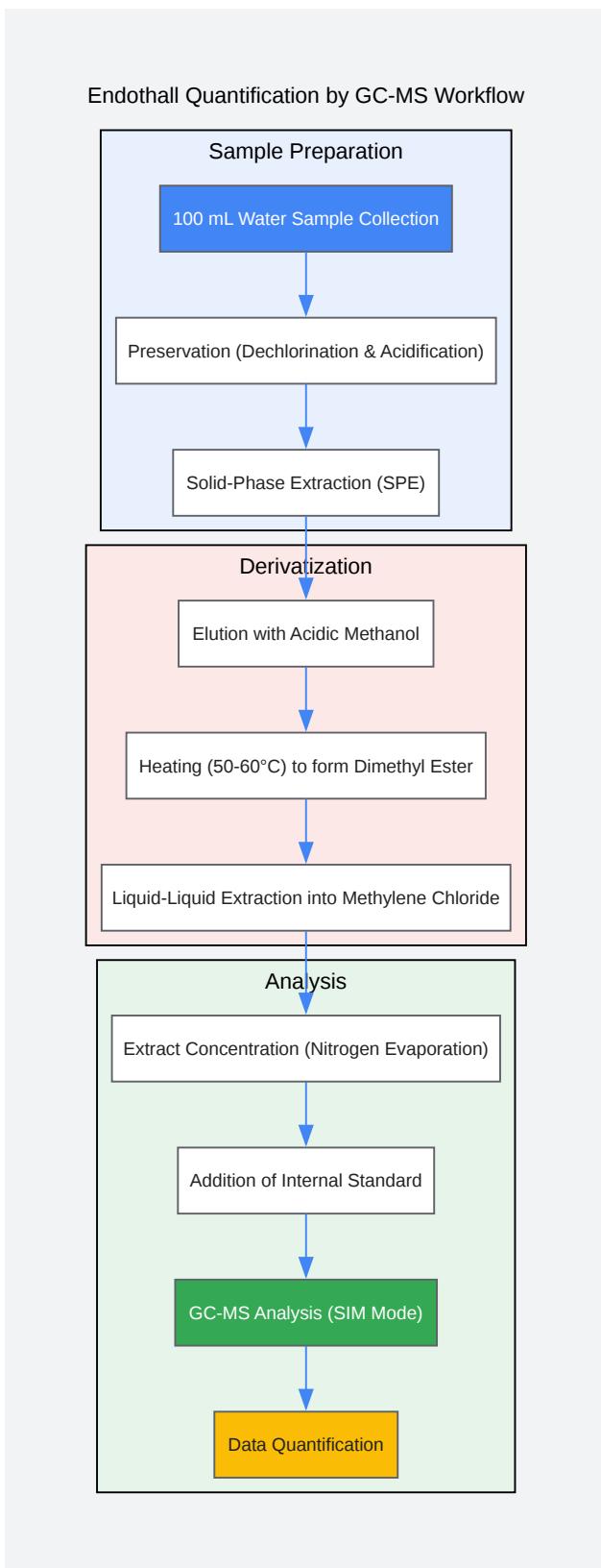
- Acquisition Mode: Selected Ion Monitoring (SIM)[\[3\]](#)
- Ions to Monitor: Target ions for endothall dimethyl ester (e.g., m/z 123) and the internal standard should be selected.

## Data Presentation

The following table summarizes the quantitative performance data for the GC-MS analysis of endothall based on EPA Method 548.1.

Parameter	Value	Detector	Reference
Method Detection Limit (MDL)	1.79 µg/L	GC/MS	<a href="#">[2]</a> <a href="#">[6]</a>
Method Detection Limit (MDL)	0.7 µg/L	FID	<a href="#">[2]</a>
Recovery (Sample #1)	95.2%	-	<a href="#">[1]</a>
Recovery (Sample #2)	98.6%	-	<a href="#">[1]</a>
Recovery (Sample #3)	96.0%	-	<a href="#">[1]</a>

## Visualizations



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